

4-Nitrobenzyl Alcohol: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	4-Nitrobenzyl alcohol	
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An In-depth Technical Guide on the Core Properties, Synthesis, and Applications of **4-Nitrobenzyl Alcohol**

Abstract

This technical guide provides a comprehensive overview of **4-Nitrobenzyl alcohol** (CAS No: 619-73-8), a versatile building block in organic synthesis with significant applications in pharmaceutical and materials science. This document details its chemical and physical properties, provides established experimental protocols for its synthesis and key transformations, and explores its role in advanced drug development, particularly in the context of antibody-drug conjugates (ADCs). The information is tailored for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource for laboratory and research applications.

Core Data and Properties

4-Nitrobenzyl alcohol is a commercially available organic compound that serves as a crucial intermediate in the synthesis of various pharmaceuticals and fine chemicals.[1][2][3][4] Its key identifiers and physicochemical properties are summarized below for easy reference.



Property	Value	Reference(s)
CAS Number	619-73-8	[2][5]
Molecular Formula	C7H7NO3	[5][6]
Molecular Weight	153.14 g/mol	[5][6][7]
Appearance	White to light yellow crystalline powder	[2][6]
Melting Point	92-94 °C	[6]
Boiling Point	185 °C at 12 mmHg	[6]
Solubility	Soluble in water (2 g/L), ethanol, and ether.	[6][7]
IUPAC Name	(4-nitrophenyl)methanol	
Synonyms	p-Nitrobenzyl alcohol, (4- Nitrophenyl)methanol	[2]

Applications in Research and Drug Development

4-Nitrobenzyl alcohol is a valuable intermediate due to its reactive nitro and benzyl alcohol functionalities.[5] These groups allow for a wide range of chemical transformations, making it a versatile precursor in multi-step syntheses.

Pharmaceutical Synthesis

The primary application of **4-nitrobenzyl alcohol** in the pharmaceutical industry is as a key intermediate.[1][2][3][5] It is a precursor in the synthesis of various active pharmaceutical ingredients (APIs), including antibiotics like imipenem.[5]

Protecting Group Chemistry

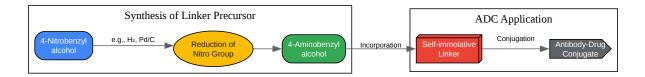
The benzyl ether derived from **4-nitrobenzyl alcohol** can be used as a protecting group for alcohols in organic synthesis. The nitro group provides an orthogonal deprotection strategy, often through reduction to an amine followed by further manipulation.



Precursor to 4-Aminobenzyl Alcohol for ADC Linkers

A significant and modern application of **4-nitrobenzyl alcohol** is its use in the synthesis of 4-aminobenzyl alcohol. This is achieved through the selective reduction of the nitro group. 4-Aminobenzyl alcohol is a critical component in the design of "self-immolative" or "self-eliminating" linkers for antibody-drug conjugates (ADCs).[8] These linkers are designed to be stable in circulation but cleave under specific conditions within target cancer cells, releasing the potent cytotoxic drug.[8]

The workflow for this application can be visualized as follows:



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Workflow for the synthesis of 4-aminobenzyl alcohol and its use in ADCs.

Experimental Protocols

The following are detailed experimental protocols for key reactions involving **4-nitrobenzyl alcohol**.

Synthesis of 4-Nitrobenzyl Alcohol

A common laboratory-scale synthesis of **4-nitrobenzyl alcohol** involves the hydrolysis of p-nitrobenzyl acetate.

Materials:

- p-Nitrobenzyl acetate
- Methanol
- 15% Sodium hydroxide solution







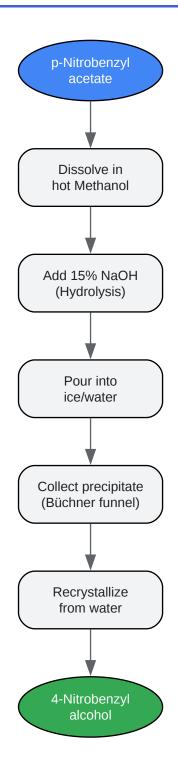
· Cracked ice and water

Procedure:

- Dissolve p-nitrobenzyl acetate (1.12 moles) in hot methanol (500 ml) in a 2-liter flask.
- Slowly add a 15% solution of sodium hydroxide (1.43 moles) to the hot solution with shaking.
 Caution should be exercised to prevent overly vigorous boiling.
- After allowing the mixture to stand for 5 minutes, pour it with vigorous stirring into a mixture of cracked ice and water (4.5 kg).
- Collect the resulting precipitate on a Büchner funnel.
- Recrystallize the crude product from 3 to 3.7 liters of water to obtain slender, nearly colorless needles of 4-nitrobenzyl alcohol.

The overall synthesis workflow is depicted below:





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General workflow for the synthesis of **4-Nitrobenzyl alcohol**.

Reduction of 4-Nitrobenzyl Alcohol to 4-Aminobenzyl Alcohol



The reduction of the nitro group in **4-nitrobenzyl alcohol** is a key transformation for its use in ADC linkers. A common method employs catalytic hydrogenation.

Materials:

- 4-Nitrobenzyl alcohol
- Ethanol
- 10% Palladium on carbon (Pd/C) catalyst
- Formic acid

Procedure:

- In a round-bottom flask, dissolve **4-nitrobenzyl alcohol** (1.0 mmol) in ethanol (5 mL).
- Carefully add 10% Pd/C (5 mol%) to the solution.
- While stirring, add formic acid (3.0 mmol) dropwise to the mixture.
- Attach a reflux condenser and heat the reaction mixture to 80 °C.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the Celite® pad with a small amount of ethanol.
- Combine the filtrates and remove the solvent under reduced pressure.
- The crude product, 4-aminobenzyl alcohol, can be further purified by column chromatography or recrystallization.

Safety and Handling

4-Nitrobenzyl alcohol should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. It is advisable to work in a well-



ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

4-Nitrobenzyl alcohol is a compound of significant interest to the scientific and drug development communities. Its versatile chemical nature allows it to serve as a key intermediate in the synthesis of a wide range of molecules, most notably as a precursor to self-immolative linkers in antibody-drug conjugates. The protocols and data presented in this guide offer a foundational resource for the effective utilization of **4-nitrobenzyl alcohol** in research and development.

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